

Unveiling Urease-IN-14: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Urease-IN-14

Cat. No.: B15604881

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This technical guide provides an in-depth overview of **Urease-IN-14**, a notable urease inhibitor with dual-action antioxidant properties. Designed for researchers, scientists, and professionals in drug development, this document compiles the essential chemical data, experimental insights, and mechanistic understanding of this compound, also identified in scientific literature as compound 15.

Core Compound Data

Urease-IN-14 has emerged as a compound of interest due to its significant inhibitory effects on the urease enzyme, a key target in conditions influenced by ureolytic bacteria, and its capacity for scavenging free radicals.

Identifier	Value	Reference
Compound Name	Urease-IN-14 (compound 15)	[1]
Urease Inhibitory Activity (IC50)	41.6 μ M	[1]
DPPH Radical Scavenging Activity (IC50)	151.7 μ M	[1]

Mechanism of Action: The Urease Inhibition Pathway

Urease enzymes, particularly those in pathogenic bacteria, are crucial for the hydrolysis of urea into ammonia and carbon dioxide. This process can lead to a localized increase in pH, facilitating bacterial survival and pathogenesis in acidic environments, such as the stomach. Urease inhibitors like **Urease-IN-14** play a critical role by blocking the active site of the urease enzyme, thereby preventing this pH modulation and hindering bacterial colonization and activity.

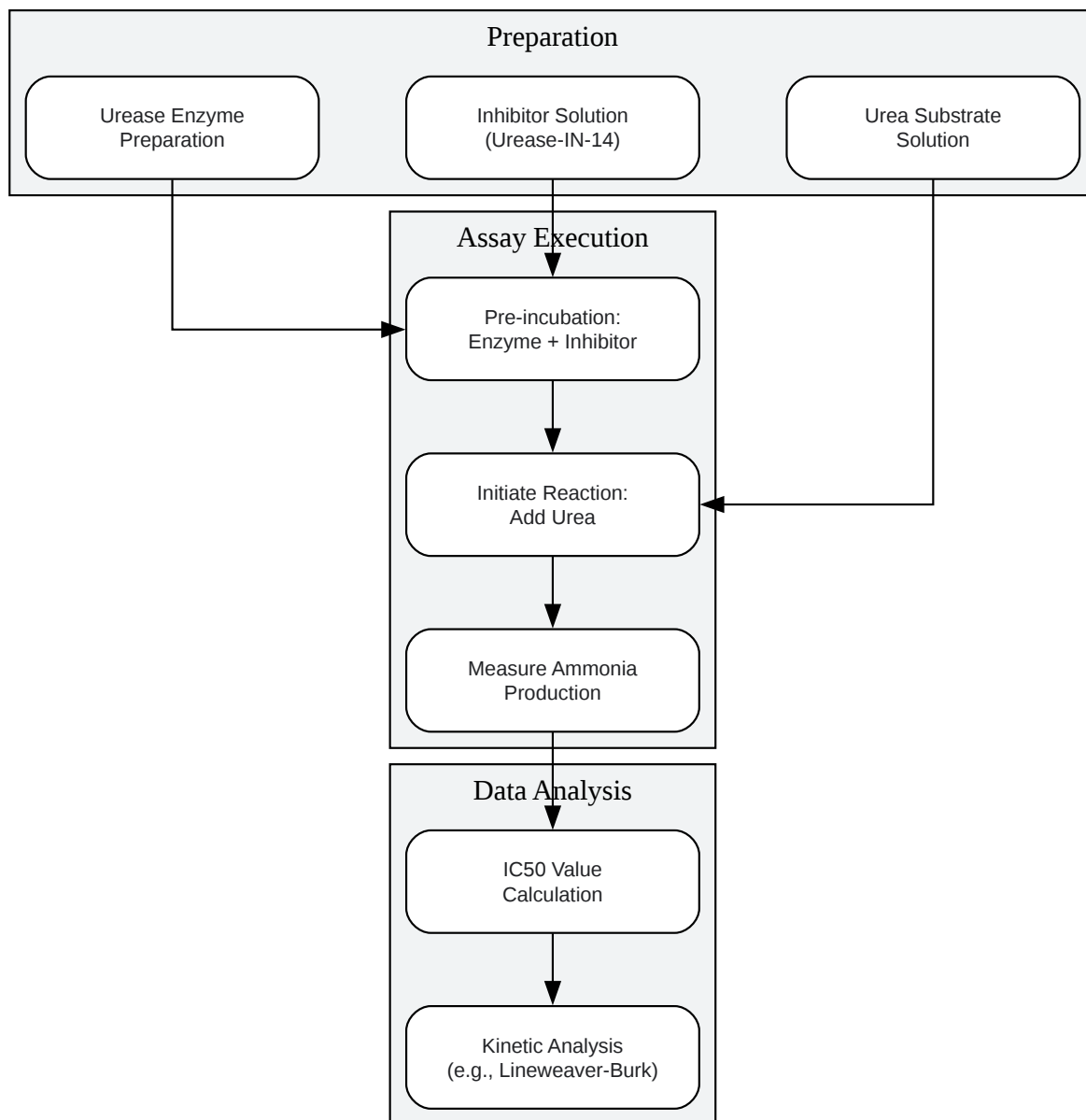
Figure 1: Simplified signaling pathway of urease inhibition by **Urease-IN-14**.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and complete in-vitro/in-vivo analysis of **Urease-IN-14** require access to the primary research articles, a general workflow for evaluating urease inhibitors is outlined below. This standardized approach is fundamental for assessing the efficacy and mechanism of novel inhibitory compounds.

General Urease Inhibition Assay Workflow

The following diagram illustrates a typical experimental workflow for screening and characterizing urease inhibitors.



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Figure 2: Standard experimental workflow for urease inhibitor evaluation.

This guide serves as a foundational resource for researchers investigating **Urease-IN-14**. For more detailed information, including CAS number and molecular weight, it is recommended to consult the primary scientific literature that first characterized "compound 15" as a urease inhibitor.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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